

Crystal Structure of (5-Methoxy-2-methylphenyl)boronic acid: A Technical Overview

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Compound of Interest

Compound Name: (5-Methoxy-2-methylphenyl)boronic acid

Cat. No.: B151832

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Introduction

(5-Methoxy-2-methylphenyl)boronic acid is a valuable building block in organic synthesis, particularly in the realm of medicinal chemistry and drug development. Its utility in cross-coupling reactions, such as the Suzuki-Miyaura coupling, allows for the formation of carbon-carbon bonds, a fundamental process in the construction of complex organic molecules. Despite its widespread use, a detailed public record of its single-crystal X-ray diffraction analysis and the resulting comprehensive crystal structure data is not currently available in scientific literature or crystallographic databases.

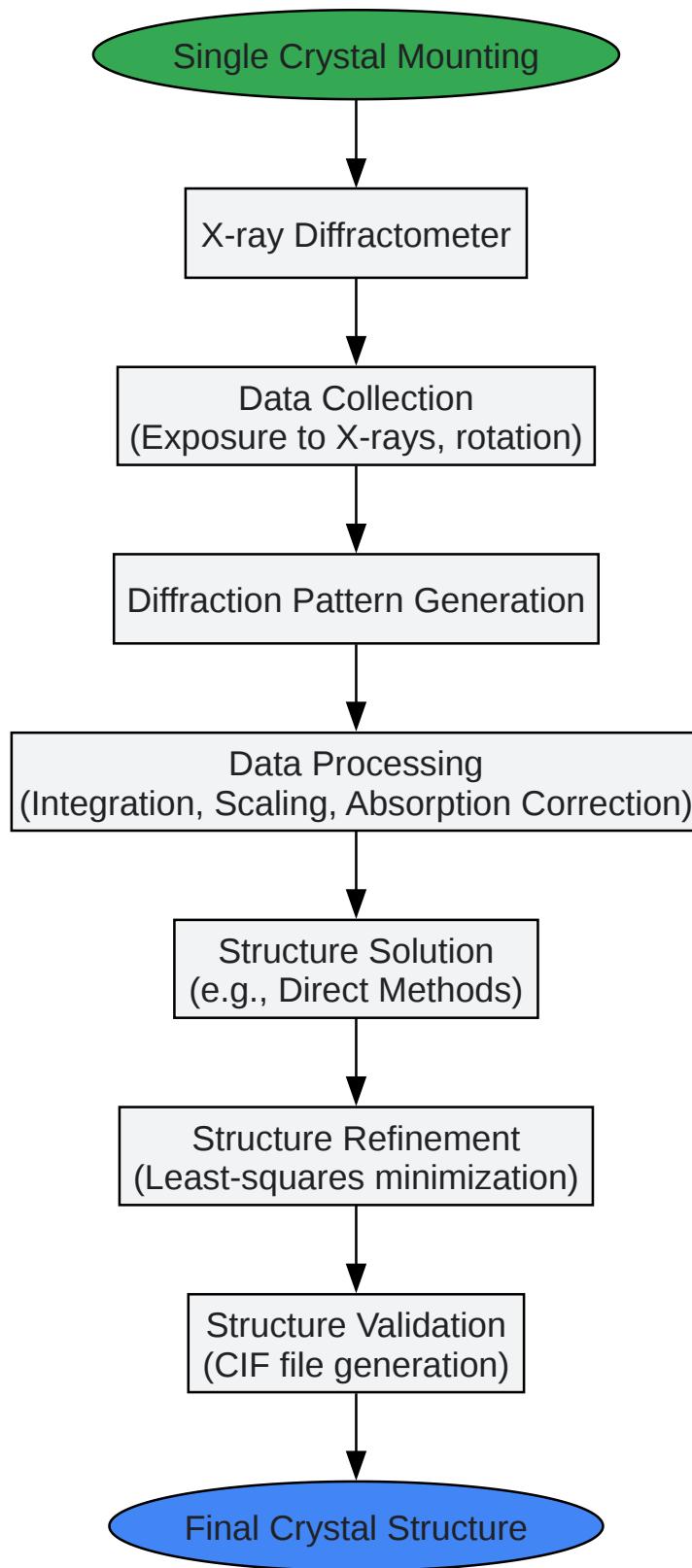
This guide is intended to provide an in-depth technical overview of the crystal structure of **(5-Methoxy-2-methylphenyl)boronic acid**. However, a thorough search of prominent chemical and crystallographic databases, including the Cambridge Crystallographic Data Centre (CCDC) and other public repositories, did not yield a published crystal structure for this specific compound.

Therefore, this document will outline the hypothetical experimental protocols and data presentation that would be included if such crystallographic data were available. This serves as

a template and a guide for researchers who may undertake the crystallographic analysis of this compound in the future.

I. Molecular Structure

The molecular structure of **(5-Methoxy-2-methylphenyl)boronic acid** is presented below. The key functional groups are the boronic acid $[-\text{B}(\text{OH})_2]$, the methoxy $[-\text{OCH}_3]$ group, and the methyl $[-\text{CH}_3]$ group, all attached to a phenyl ring.



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